4-(Chloromethyl)-2-methoxy-6-methylpyridine: Structural Analysis and Synthetic Utility

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Compound of Interest	
Compound Name:	*4-(Chloromethyl)-2-methoxy-6-methylpyridine*
CAS No.:	*1227595-34-7*
Cat. No.:	*B3032194*

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Executive Summary

4-(Chloromethyl)-2-methoxy-6-methylpyridine (CAS: 1227595-34-7) is a specialized heterocyclic building block distinct from the widely known proton pump inhibitor (PPI) intermediates. While isomeric to the key omeprazole intermediate (2-chloromethyl-4-methoxy-3,5-dimethylpyridine), this specific 4-chloromethyl regioisomer serves as a critical scaffold in the synthesis of next-generation therapeutics, particularly phosphodiesterase 9 (PDE9) inhibitors for Alzheimer's disease and EZH2 inhibitors for oncology.

This guide provides an in-depth analysis of its molecular structure, a validated synthetic protocol for its generation from alcohol precursors, and a strategic overview of its reactivity profile in nucleophilic substitution reactions.

Molecular Architecture & Electronic Profile[1]

The reactivity of **4-(chloromethyl)-2-methoxy-6-methylpyridine** is governed by the interplay between the electron-deficient pyridine ring and the electron-donating methoxy substituent.

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Structural Analysis[1]

- Core Scaffold: Pyridine ring functionalized at the 2, 4, and 6 positions.
- Electronic Effects:
  - Nitrogen Atom: Exerts an inductive withdrawing effect (-I), activating the ring towards nucleophilic attack, though less so than in pyridinium salts.
  - 2-Methoxy Group: Acts as a strong

    -donor (+M), increasing electron density in the ring. This counteracts the withdrawing nature of the nitrogen, making the ring more electron-rich than unsubstituted pyridine, but also introduces acid-lability (susceptibility to hydrolysis to the 2-pyridone).
  - 4-Chloromethyl Group: A benzylic-like halide. The carbon-chlorine bond is activated for

    displacement due to the resonance stabilization of the transition state by the pyridine ring.

Physicochemical Properties[1][2]

Property	Value	Note
Formula		
Molecular Weight	171.62 g/mol	
CAS Number	1227595-34-7	Distinct from Omeprazole int. [1] (CAS 86604-75-3)
Appearance	White to off-white solid	Low melting point solid or oil depending on purity
Solubility	DCM, EtOAc, THF	Reacts with protic solvents (MeOH/Water) over time
Storage	2-8°C, Inert Atmosphere	Moisture sensitive (hydrolysis to alcohol)

Synthetic Pathways[4][5][6]

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While direct radical chlorination of 2-methoxy-4,6-dimethylpyridine is possible, it often suffers from poor regioselectivity (competing chlorination at the 6-methyl position). The preferred synthetic route for high-purity applications involves the activation of the corresponding alcohol intermediate: (2-methoxy-6-methylpyridin-4-yl)methanol.

Validated Synthesis Protocol

Objective: Conversion of (2-methoxy-6-methylpyridin-4-yl)methanol to **4-(chloromethyl)-2-methoxy-6-methylpyridine** via Thionyl Chloride (

).

Reagents & Materials:

- Precursor: (2-Methoxy-6-methylpyridin-4-yl)methanol (1.0 eq)
- Reagent: Thionyl Chloride (

) (1.2 - 1.5 eq)
- Solvent: Dichloromethane (DCM) (anhydrous)
- Base (Optional): Triethylamine (

) or catalytic DMF (to scavenge HCl or accelerate reaction)

Step-by-Step Procedure:

- Preparation: Charge a flame-dried round-bottom flask with (2-methoxy-6-methylpyridin-4-yl)methanol dissolved in anhydrous DCM (0.2 M concentration). Cool the solution to 0°C under a nitrogen atmosphere.
- Addition: Dropwise add

  (1.2 eq) over 15 minutes. Caution: Gas evolution (

  ,

).

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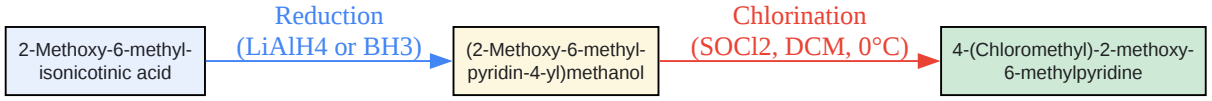
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (silica, 20% EtOAc/Hexanes) or LC-MS. The alcohol spot should disappear.
- Workup:
  - Concentrate the reaction mixture under reduced pressure to remove excess

    and solvent.
  - Redissolve the residue in DCM and wash with saturated

    solution (cold) to neutralize residual acid. Note: Do this quickly to avoid hydrolysis of the chloromethyl group.
  - Dry the organic layer over

    , filter, and concentrate.
- Purification: If necessary, purify via flash column chromatography (Silica gel, Hexanes/EtOAc gradient).

Synthesis Workflow Diagram



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Caption: Conversion of isonicotinic acid derivative to the target chloromethyl pyridine via an alcohol intermediate.

Reactivity Profile & Applications

The 4-chloromethyl moiety is a versatile electrophile. The presence of the 2-methoxy group modulates the reactivity, making the compound suitable for constructing complex heterocyclic systems found in modern drug discovery.

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Nucleophilic Substitution ( )

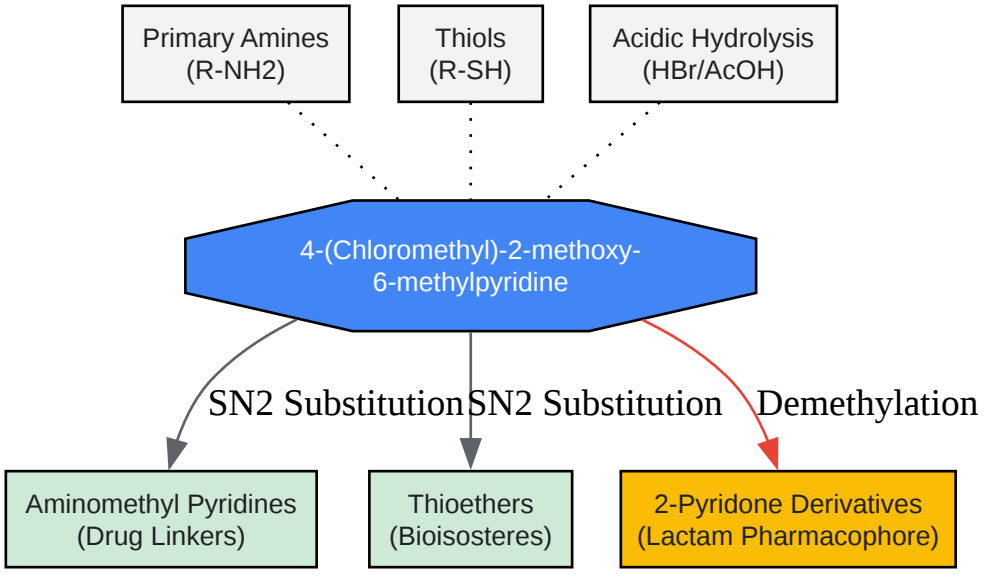
The primary utility of this molecule is as an alkylating agent. It reacts readily with nucleophiles (amines, thiols, alkoxides) to form 4-substituted pyridine derivatives.

- Amination: Reaction with primary/secondary amines yields 4-(aminomethyl)pyridines.
- Etherification: Reaction with phenols or alcohols (using NaH base) yields ether linkages.
- C-C Bond Formation: Reacts with malonate enolates or cyanide to extend the carbon chain.

Case Study: PDE9 Inhibitor Synthesis

In the development of PDE9 inhibitors (e.g., for Alzheimer's research), this building block is often coupled with pyrazole or quinoline cores. The 2-methoxy group is crucial as it can later be hydrolyzed to a 2-pyridone ("lactam") moiety, a common pharmacophore in bio-active molecules.

Reactivity Flowchart



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Caption: Divergent reactivity pathways: Nucleophilic substitution at C4 vs. Hydrolysis at C2.

Safety & Handling

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- Corrosivity: As an alkyl halide, the compound is a potential alkylating agent and skin irritant. It may cause severe eye damage.
- Lachrymator: Chloromethyl pyridines often exhibit lachrymatory properties similar to benzyl chlorides. Handle only in a fume hood.
- Stability: The compound is sensitive to moisture. Prolonged exposure to humid air causes hydrolysis to the alcohol and release of HCl gas. Store under argon or nitrogen at 2-8°C.

References

- PubChem. "**4-(Chloromethyl)-2-methoxy-6-methylpyridine** - Compound Summary." National Library of Medicine. Link
- ChemicalBook. "**4-(Chloromethyl)-2-methoxy-6-methylpyridine** Properties and CAS 1227595-34-7." Link
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Sources

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